

An In-depth Technical Guide to 2-Bromododecane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Bromododecane

Cat. No.: B081265

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Bromododecane**, a versatile haloalkane utilized in a range of synthetic applications. We will delve into its fundamental chemical and physical properties, explore common synthetic routes, and detail its utility as a key intermediate in the construction of more complex molecular architectures. This document is intended to serve as a practical resource for laboratory professionals, offering not only procedural details but also the underlying scientific principles that govern its reactivity and application.

Core Compound Identification

CAS Number: 13187-99-0 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: $C_{12}H_{25}Br$ [\[1\]](#)[\[3\]](#)

Molecular Weight: 249.23 g/mol [\[1\]](#)[\[3\]](#)

Physicochemical Properties of 2-Bromododecane

The physical characteristics of **2-Bromododecane** are critical for its handling, storage, and use in chemical reactions. A summary of these properties is provided in the table below.

Property	Value	Source
Melting Point	-96 °C (lit.)	[1][2][4]
Boiling Point	130 °C at 6 mmHg (lit.)	[1][2][4]
Density	1.02 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.4555 (lit.)	[1][2]
Flash Point	>230 °F	[1]

Synthesis of 2-Bromododecane

The synthesis of **2-Bromododecane**, a secondary bromoalkane, can be achieved through several methods. A common and effective approach involves the bromination of dodecane. The following protocol outlines a representative procedure.

Experimental Protocol: Bromination of Dodecane

This protocol describes the synthesis of **2-Bromododecane** from dodecane. The reaction proceeds via a free-radical chain mechanism, where bromine radicals selectively abstract a secondary hydrogen atom from the dodecane backbone, followed by reaction with molecular bromine to yield the product.

Materials:

- Dodecane
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO)
- Carbon tetrachloride (CCl₄)
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve dodecane in carbon tetrachloride.
- Add N-Bromosuccinimide (NBS) and a catalytic amount of benzoyl peroxide (BPO) to the solution.
- Heat the reaction mixture to reflux with vigorous stirring. The reaction is initiated by the thermal decomposition of BPO to form phenyl radicals, which then abstract a bromine atom from NBS to generate bromine radicals.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Cool the reaction mixture to room temperature and filter to remove the succinimide byproduct.
- Transfer the filtrate to a separatory funnel and wash sequentially with saturated sodium thiosulfate solution (to quench any remaining bromine), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **2-Bromododecane**.

Key Reactions and Applications

2-Bromododecane is a valuable reagent in organic synthesis, primarily serving as a precursor for the introduction of the dodecyl group onto other molecules. Its utility stems from the reactivity of the carbon-bromine bond in nucleophilic substitution and organometallic reactions.

Grignard Reagent Formation and Subsequent Reactions

One of the most important applications of **2-Bromododecane** is in the formation of the corresponding Grignard reagent, dodecylmagnesium bromide. This organometallic compound is a potent nucleophile and a strong base, enabling the formation of new carbon-carbon bonds. [\[5\]](#)

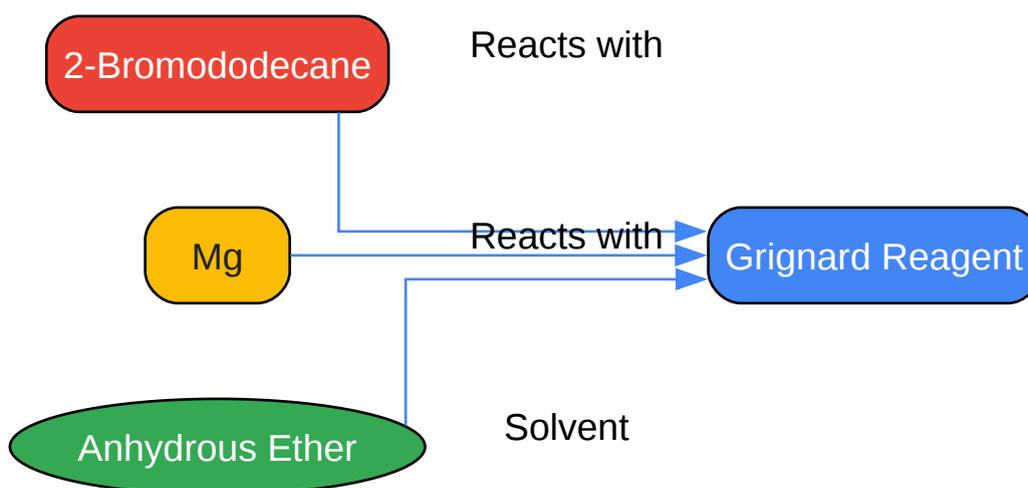
Causality Behind Experimental Choices: The formation of a Grignard reagent is highly sensitive to moisture and protic solvents, as the reagent will be quenched by protonation. [\[5\]](#) Therefore, all glassware must be rigorously dried, and anhydrous solvents must be used to ensure a successful reaction. [\[5\]](#)[\[6\]](#)

Materials:

- **2-Bromododecane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Nitrogen or argon gas inlet
- Magnetic stirrer and stir bar

Procedure:

- Assemble a dry three-neck round-bottom flask with a reflux condenser, a dropping funnel, and a nitrogen inlet. Flame-dry the apparatus under a stream of nitrogen to remove any residual moisture.
- Place magnesium turnings in the flask and add a small crystal of iodine.
- In the dropping funnel, prepare a solution of **2-Bromododecane** in anhydrous diethyl ether.
- Add a small portion of the **2-Bromododecane** solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and the solution becomes cloudy with gentle bubbling. Gentle warming with a heat gun may be necessary to initiate the reaction.[6]
- Once the reaction has started, add the remaining **2-Bromododecane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until most of the magnesium has been consumed. The resulting greyish solution is the Grignard reagent and should be used immediately in subsequent reactions.



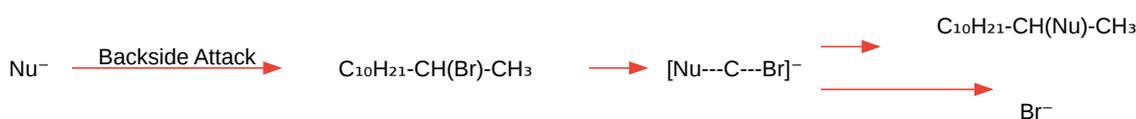
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Caption: Formation of a Grignard Reagent from **2-Bromododecane**.

Alkylation Reactions

2-Bromododecane is an effective alkylating agent, capable of introducing the dodecyl group via nucleophilic substitution reactions.[7] It can react with a variety of nucleophiles, including amines, alkoxides, and carbanions, to form new carbon-heteroatom or carbon-carbon bonds.

As a secondary haloalkane, **2-Bromododecane** can undergo nucleophilic substitution through both S_N1 and S_N2 pathways. The preferred mechanism is influenced by the nature of the nucleophile, the solvent, and the reaction temperature. A strong, unhindered nucleophile and a polar aprotic solvent will favor the S_N2 mechanism, leading to an inversion of stereochemistry at the chiral center. Conversely, a weak nucleophile and a polar protic solvent will promote the S_N1 mechanism, proceeding through a carbocation intermediate and resulting in a racemic mixture.



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Caption: Generalized S_N2 reaction mechanism with **2-Bromododecane**.

Applications in Research and Development

The long alkyl chain of **2-Bromododecane** imparts lipophilic properties to molecules, making it a useful building block in the development of compounds with specific biological activities.

- **Drug Development:** In medicinal chemistry, the introduction of a dodecyl group can enhance the membrane permeability and bioavailability of drug candidates. **2-Bromododecane** has been used in the synthesis of novel anesthetic compounds.[8]
- **Agrochemicals:** It serves as an intermediate in the synthesis of pesticides and herbicides, where the long alkyl chain can improve the efficacy and target specificity of the active ingredients.[9]

- Material Science: **2-Bromododecane** is used to modify the properties of polymers and other materials, for example, to increase hydrophobicity.

Safety and Handling

2-Bromododecane is considered hazardous and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4][10] It is irritating to the eyes, respiratory system, and skin.[4] All manipulations should be performed in a well-ventilated fume hood.[11] Store in a tightly closed container in a cool, dry place.[10] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.[10]

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